

Niobium Isopropoxide in Electrochromic Devices: Application Notes and Protocols

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Compound of Interest

Compound Name: *Niobium isopropoxide*

Cat. No.: *B15791345*

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Introduction

Niobium pentoxide (Nb_2O_5) is a transition metal oxide that has garnered significant interest for its application in electrochromic devices, such as smart windows and displays. Its notable properties include a large bandgap, high refractive index, and excellent chemical stability. When incorporated into an electrochromic device, Nb_2O_5 thin films can reversibly change their optical properties upon the application of an electrical potential, modulating the transmission of light. This phenomenon is based on the intercalation and de-intercalation of ions (e.g., Li^+ or H^+) and electrons, leading to a colored or bleached state.

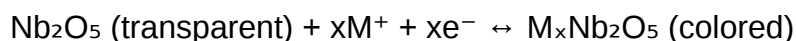
Niobium isopropoxide [$\text{Nb}(\text{O}-i\text{-Pr})_5$] is a key precursor for the synthesis of high-quality Nb_2O_5 thin films, particularly via the sol-gel method. This technique offers several advantages, including low cost, ease of processing, and the ability to coat large and complex surfaces. The use of **niobium isopropoxide** allows for the formation of a stable and homogeneous sol, which is crucial for producing uniform and defect-free electrochromic films.

This document provides detailed application notes and experimental protocols for the fabrication and characterization of electrochromic devices based on **niobium isopropoxide**-

derived Nb₂O₅ films.

Principle of Electrochromism in Nb₂O₅

The electrochromic effect in niobium pentoxide involves the reversible insertion and extraction of ions and electrons. The fundamental reaction can be described as:



Where M⁺ represents an intercalating ion, typically Li⁺ or H⁺, and e⁻ is an electron. The injection of ions and electrons into the Nb₂O₅ lattice leads to the reduction of Nb⁵⁺ to Nb⁴⁺, resulting in the formation of color centers that absorb light, thereby coloring the material. Reversing the applied potential extracts the ions and electrons, returning the material to its transparent state.

Applications in Electrochromic Devices

Niobium isopropoxide-derived Nb₂O₅ films are primarily utilized as the cathodically coloring electrochromic layer in devices. These devices typically consist of a multilayer structure:

- Transparent Conductive Oxide (TCO) coated substrate: Serves as the electrode (e.g., ITO or FTO glass).
- Electrochromic Layer: The Nb₂O₅ film.
- Ion Conductor (Electrolyte): Allows for the transport of ions between the electrochromic and counter electrode layers. Can be a liquid, gel, or solid-state electrolyte.
- Counter Electrode: An ion storage layer that undergoes the opposite electrochemical reaction to the electrochromic layer to maintain charge neutrality (e.g., CeO₂-TiO₂, V₂O₅).
- TCO-coated substrate: The second electrode.

The performance of these devices is characterized by several key parameters, which are summarized in the tables below.

Quantitative Performance Data

The following tables summarize the performance of electrochromic devices utilizing niobium oxide thin films prepared by various methods, including sol-gel which often employs alkoxide precursors like **niobium isopropoxide**.

Table 1: Performance of Niobium Oxide Electrochromic Films

Precursor/ Method	Transmittance Modulation (%)	Coloration Efficiency (cm ² /C)	Switching Time (s) (Color/Bleach)	Cycling Stability (cycles)	Reference
Niobium Ethoxide (Sol-Gel)	40% at 550 nm	-	-	>1200	[1]
NbCl ₅ (Sol- Gel)	59% (doped with Li ⁺)	19 (doped with Li ⁺)	30 / 20	-	[2]
Diethanolami ne stabilized sol	30.6% at 550 nm	25 at 550 nm	171 / 6	-	
RF Magnetron Sputtering	-	10	-	-	[3]
Anodized Nanoporous Nb ₂ O ₅	-	47.0 at 550 nm	-	-	[4]
Mo-doped Nb ₂ O ₅ (Hydrotherma l)	77% at 600 nm	89	-	Stable over 5000s with 0.8% degradation	[5]

Note: Data for devices specifically using **niobium isopropoxide** is limited in the direct search results; however, niobium ethoxide is a close chemical analog, and its performance is indicative of what can be achieved with alkoxide precursors.

Experimental Protocols

Protocol 1: Sol-Gel Synthesis of Nb₂O₅ Thin Films from Niobium Isopropoxide

This protocol details the preparation of a niobium oxide sol from **niobium isopropoxide** and the subsequent deposition of thin films by spin coating.

Materials:

- Niobium (V) isopropoxide (Nb(OCH(CH₃)₂)₅)
- Absolute Ethanol (EtOH)
- Acetic Acid (CH₃COOH), glacial
- Deionized (DI) water
- Transparent Conductive Oxide (TCO) coated glass substrates (e.g., ITO or FTO)
- Acetone
- Isopropanol

Equipment:

- Glove box or dry, inert atmosphere environment
- Magnetic stirrer and hotplate
- Syringes and filters (0.2 µm pore size)
- Spin coater
- Tube furnace or programmable oven

Procedure:

1. Substrate Cleaning: a. Ultrasonically clean the TCO-coated glass substrates in a sequence of acetone, isopropanol, and DI water for 15 minutes each. b. Dry the substrates with a stream of nitrogen gas and store them in a clean, dry environment.
2. Sol Preparation (to be performed in an inert atmosphere): a. In a clean, dry flask, dissolve a specific molar concentration of **niobium isopropoxide** in absolute ethanol. A typical starting concentration is 0.1 M. b. Stir the solution vigorously for 30 minutes to ensure complete dissolution. c. In a separate container, prepare a solution of ethanol, DI water, and acetic acid. The molar ratio of Nb precursor:EtOH:H₂O:CH₃COOH is a critical parameter. A common starting point is a molar ratio of 1:40:2:2. Acetic acid acts as a stabilizer to control the hydrolysis and condensation reactions. d. Slowly add the water/acid/ethanol solution dropwise to the **niobium isopropoxide** solution while stirring continuously. e. After complete addition, continue stirring the sol for at least 2 hours at room temperature to allow for partial hydrolysis and condensation. f. Age the sol for 24 hours in a sealed container at room temperature. g. Before use, filter the sol through a 0.2 μ m syringe filter to remove any particulates.
3. Thin Film Deposition (Spin Coating): a. Place a cleaned TCO substrate onto the chuck of the spin coater. b. Dispense a sufficient amount of the prepared sol onto the substrate to cover the surface. c. Spin coat the substrate at a speed of 1500-3000 rpm for 30-60 seconds. The film thickness can be controlled by adjusting the spin speed and sol viscosity. A typical thickness for a single layer is around 140 nm at 1500 rpm.[6] d. After spinning, place the coated substrate on a hotplate at 100°C for 10 minutes to evaporate the solvent. e. Repeat steps 3b-3d to achieve the desired film thickness.
4. Annealing: a. Place the coated substrates in a tube furnace or programmable oven. b. Ramp the temperature to 450-550°C at a rate of 5°C/minute in an air atmosphere. c. Hold the temperature at the setpoint for 1-2 hours. Amorphous films are typically obtained at temperatures below 450°C, while crystalline phases form at higher temperatures.[1][6] d. Allow the furnace to cool down naturally to room temperature.

Protocol 2: Electrochemical Characterization of Nb₂O₅ Films

This protocol describes the characterization of the electrochromic properties of the prepared Nb₂O₅ films using a three-electrode electrochemical cell.

Materials:

- Prepared Nb₂O₅-coated TCO substrate (working electrode)
- Platinum (Pt) foil or wire (counter electrode)
- Ag/AgCl or Lithium metal (reference electrode)[6]
- Electrolyte: 1 M LiClO₄ in propylene carbonate (PC)
- Electrochemical cell

Equipment:

- Potentiostat/Galvanostat
- UV-Vis Spectrophotometer (for in-situ measurements)

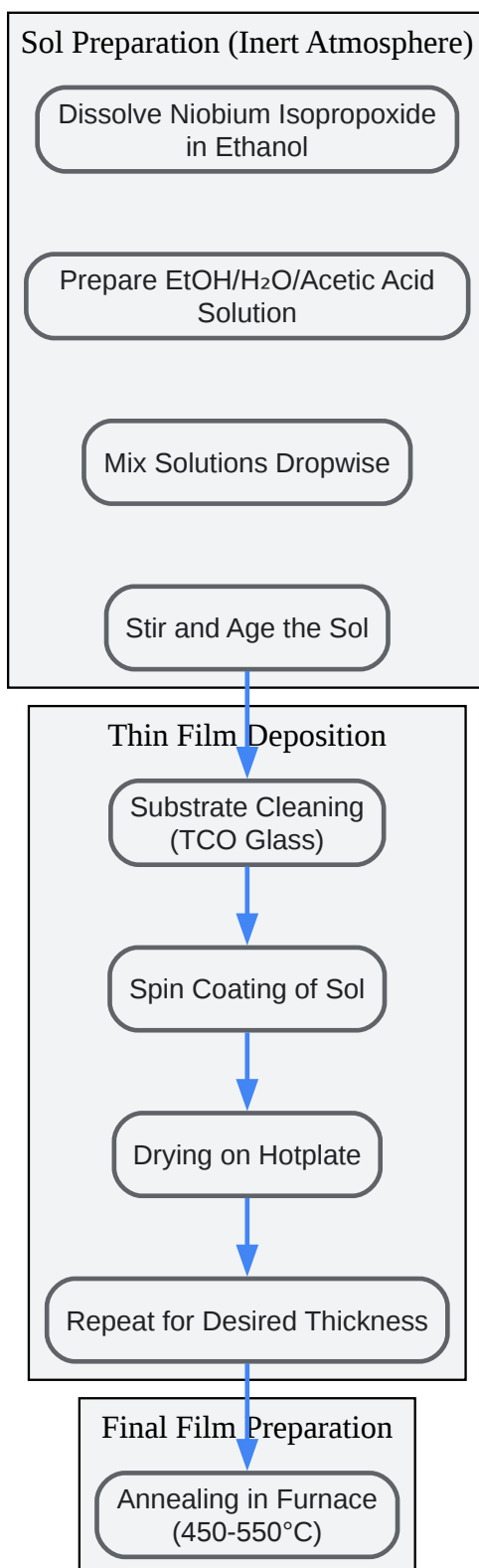
Procedure:

1. Cell Assembly: a. Assemble the three-electrode cell with the Nb₂O₅ film as the working electrode, Pt as the counter electrode, and Ag/AgCl or Li as the reference electrode. b. Fill the cell with the 1 M LiClO₄ in PC electrolyte.
2. Cyclic Voltammetry (CV): a. Connect the cell to the potentiostat. b. Perform cyclic voltammetry by sweeping the potential between a cathodic limit (e.g., -1.8 V vs. Ag/AgCl) and an anodic limit (e.g., +2.0 V vs. Ag/AgCl) at a scan rate of 50 mV/s.[2] c. The resulting voltammogram will show the reduction and oxidation peaks corresponding to Li⁺ ion intercalation and de-intercalation.
3. Chronoamperometry and In-situ Transmittance: a. Place the electrochemical cell in the sample holder of a UV-Vis spectrophotometer. b. Apply a potential step to color the film (e.g., -1.8 V) and simultaneously record the change in current and optical transmittance at a specific wavelength (e.g., 550 nm) over time. c. After a set time (e.g., 30 seconds), apply a potential step to bleach the film (e.g., +2.0 V) and again record the current and transmittance.[2] d. The switching time is determined as the time required to reach 90% of the full transmittance change.

4. Coloration Efficiency (CE) Calculation: a. The coloration efficiency is calculated from the change in optical density (ΔOD) per unit of inserted/extracted charge density (Q) using the formula: $CE = \Delta OD / Q$ b. ΔOD is calculated as $\log(T_{\text{bleached}} / T_{\text{colored}})$, where T is the transmittance. c. Q is obtained by integrating the current density over time during the coloring or bleaching process.

Visualizations

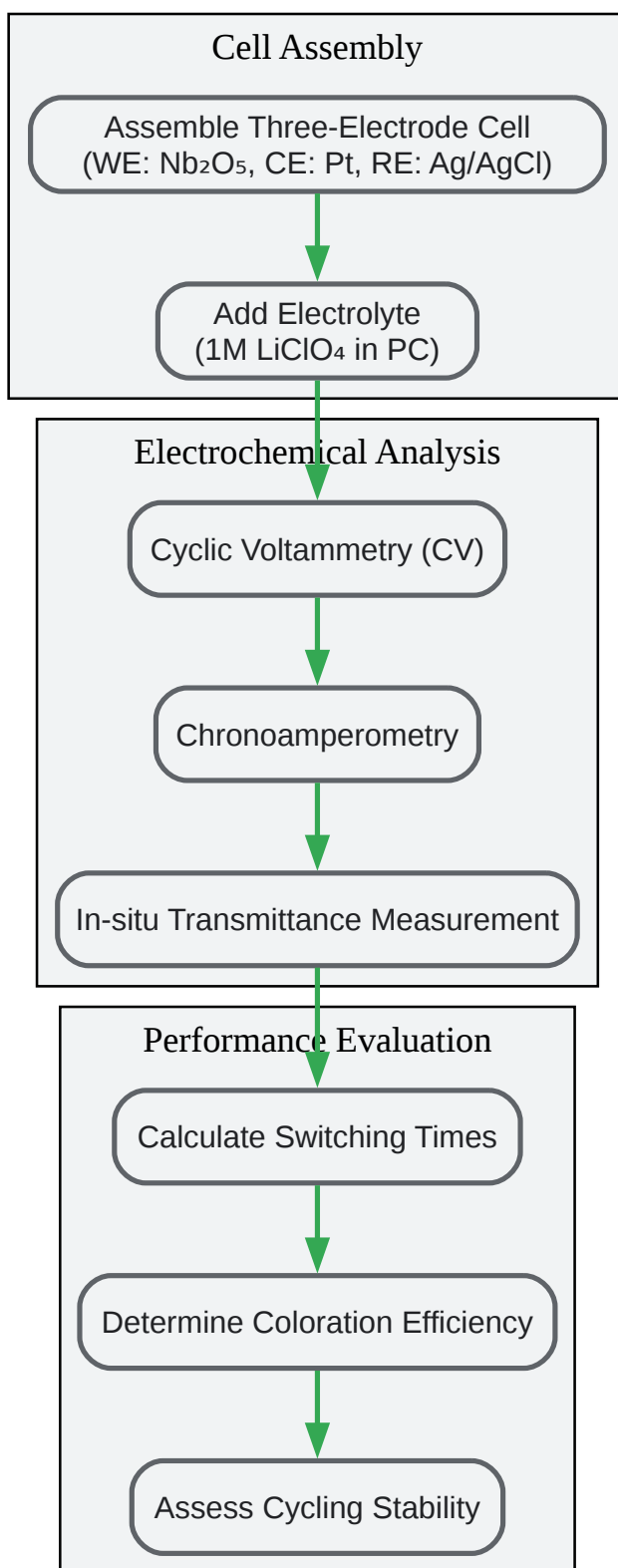
Experimental Workflow for Nb₂O₅ Thin Film Fabrication

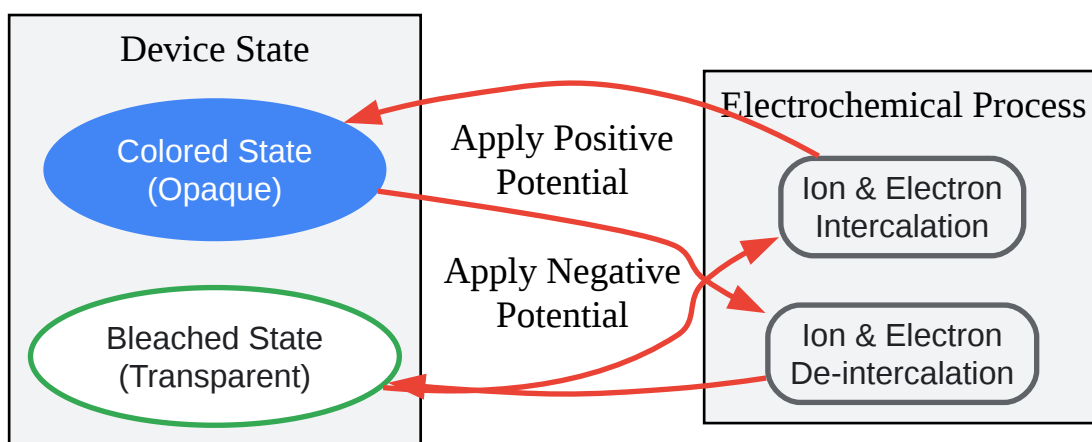


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Caption: Workflow for sol-gel fabrication of Nb₂O₅ films.

Electrochemical Characterization Workflow





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